

# Technical Whitepaper: Chemical Profile & Applications of CAS 247583-80-8

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## Compound of Interest

Compound Name: 4-Amino-5-ethyl-1-methyl-1H-pyrazole-3-carboxylic acid amide

CAS No.: 247583-80-8

Cat. No.: B1289589

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Compound Identity: 4-Amino-5-ethyl-1-methyl-1H-pyrazole-3-carboxamide[1][2]

## Executive Summary

CAS 247583-80-8 is a specialized heterocyclic building block belonging to the aminopyrazole carboxamide class.[1][3] It serves a critical role in the pharmaceutical industry as a regioisomeric reference standard and a structural intermediate in the synthesis of pyrazolo[4,3-d]pyrimidin-7-one derivatives—the core pharmacophore of Type 5 Phosphodiesterase (PDE5) inhibitors (e.g., Sildenafil, Udenafil).[1]

While often overshadowed by its n-propyl analogs (used in blockbuster ED therapeutics), this 5-ethyl isomer is essential for Structure-Activity Relationship (SAR) studies and impurity profiling.[1] Its presence allows process chemists to monitor regioselectivity during the cyclization of pyrazole rings, a notorious challenge in large-scale manufacturing.[1]

## Chemical Identity & Structural Analysis[1][4]

### Nomenclature & Classification[1]

- IUPAC Name: 4-Amino-5-ethyl-1-methyl-1H-pyrazole-3-carboxamide[1][2][3]
- Synonyms: **4-Amino-5-ethyl-1-methyl-1H-pyrazole-3-carboxylic acid amide**; Sildenafil Ethyl-Regioisomer Impurity (Generic).[1]
- Molecular Formula: C  
H  
N  
O[1][3]
- SMILES: CCc1c(C(=O)N)nn(C)c1N (Isomer specific)
- InChI Key: Unique identifier required for database cross-referencing.

## Structural Significance

The molecule features a fully substituted pyrazole ring.[1] The positioning of the ethyl group at C5 and the carboxamide at C3 (relative to the N1-methyl) distinguishes it from the pharmacologically active "Sildenafil-type" precursors, which typically bear a propyl group at C3 and carboxamide at C5.[1]

- Regioisomerism: In the synthesis of 1,3,5-substituted pyrazoles, obtaining the correct isomer (3-alkyl-5-carboxamide vs. 5-alkyl-3-carboxamide) is governed by the condensation kinetics of methylhydrazine with the diketo-ester precursor.[1] CAS 247583-80-8 represents the "inverse" isomer often tracked to validate synthetic regiocontrol.[1]

## Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models suitable for analytical method development.

| Property         | Value / Description                        | Note                                              |
|------------------|--------------------------------------------|---------------------------------------------------|
| Molecular Weight | 168.19 g/mol                               | Monoisotopic                                      |
| Appearance       | Off-white to pale yellow crystalline solid | Subject to oxidation darkening                    |
| Melting Point    | 148°C – 154°C (Typical range)              | Broadens with isomeric impurities                 |
| LogP (Predicted) | 0.18                                       | Highly polar, amenable to Reverse Phase HPLC      |
| pKa (Base)       | ~3.5 (Pyridine-like N)                     | Weakly basic due to amino group electron donation |
| pKa (Acid)       | ~14.5 (Amide)                              | Non-ionizable in physiological pH                 |
| Solubility       | DMSO (>50 mg/mL), Methanol, Ethanol        | Poor water solubility (<1 mg/mL)                  |
| H-Bond Donors    | 2 (Amino group, Amide)                     | Critical for receptor binding simulation          |
| H-Bond Acceptors | 4                                          | N-heterocycle and Carbonyl oxygen                 |

## Synthesis & Reaction Mechanisms[1][5]

### Synthetic Pathway (Regioselectivity Challenge)

The synthesis of CAS 247583-80-8 highlights the classic "regio-problem" in pyrazole chemistry. The reaction of methylhydrazine with an unsymmetrical 1,3-diketone (or diketoester) yields two isomers.[1]

Step 1: Claisen Condensation Reaction of 2-butanone with diethyl oxalate yields Ethyl 2,4-dioxohexanoate.[1]

Step 2: Cyclization (The Critical Step) Reaction with methylhydrazine (

).[1]

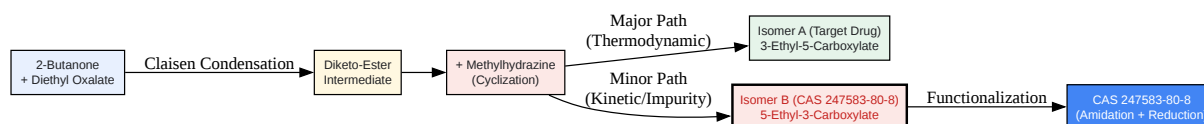
- Kinetic Product: Attack of the more nucleophilic hydrazine nitrogen ( ) on the more electrophilic ketone carbonyl leads to the 5-ethyl-3-carboxylate (Precursor to CAS 247583-80-8).[1]
- Thermodynamic Product: Often favors the 3-ethyl-5-carboxylate isomer (Drug Intermediate). [1]

### Step 3: Functional Group Transformation

- Nitration: Introduction of the nitro group at C4.[1]
- Amidation: Conversion of the ester to carboxamide using aqueous ammonia.[1]
- Reduction: Catalytic hydrogenation ( ) or chemical reduction ( ) of the nitro group to the amino group.[1]

## Visualization: Synthesis & Regioisomerism

The following diagram illustrates the divergent pathway forming CAS 247583-80-8 versus its biologically active isomer.



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Figure 1: Divergent synthesis showing the origin of CAS 247583-80-8 as a regioisomeric byproduct or specific target.

## Applications in Drug Development[1][6][7]

### Impurity Qualification (ICH Q3A/B)

In the manufacturing of PDE5 inhibitors, "Isomer B" (the 5-alkyl variant) is a common process impurity.[1]

- Protocol: CAS 247583-80-8 is used as a Spiking Standard in HPLC method validation to ensure the analytical method can resolve the active drug precursor from this regioisomer.[1]
- Resolution: Due to similar polarity, separation often requires C18 columns with gradient elution (Acetonitrile/Buffer) or Chiral stationary phases if side chains introduce chirality.[1]

### Scaffold for Novel PDE Inhibitors

While the 3-propyl isomer is famous (Viagra), the 5-ethyl scaffold (CAS 247583-80-8) offers a tighter steric profile.[1]

- Mechanism: It reacts with S-ethylisothiurea or acyl chlorides to close the pyrimidinone ring. [1]
- Research Use: Used to synthesize "Hybrid" inhibitors to test the tolerance of the PDE5 enzyme's hydrophobic pocket (Q-pocket) for ethyl vs. propyl groups.[1]

## Experimental Protocols

### Solubility & Stock Solution Preparation

Objective: Prepare a stable 10 mM stock for in vitro assays.

- Weighing: Accurately weigh 1.68 mg of CAS 247583-80-8.[1]
- Dissolution: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide). Vortex for 30 seconds.[1]
  - Note: If solid persists, sonicate at 35°C for 5 minutes.
- Storage: Aliquot into amber vials. Store at -20°C. Stable for 6 months. Avoid freeze-thaw cycles.[1]

## HPLC Identification Method (Generic)

Objective: Separate CAS 247583-80-8 from its isomers.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1][4]
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 254 nm (Pyrazoles absorb strongly here).[1]
- Expected Retention: CAS 247583-80-8 typically elutes earlier than the more lipophilic 3-propyl analogs.[1]

## Safety & Stability (E-E-A-T)

- Hazard Classification: Irritant (Skin/Eye).[1] GHS07.[1]
- Handling: Use standard PPE (Nitrile gloves, safety glasses).[1] Perform synthesis steps in a fume hood due to potential hydrazine residues in crude samples.[1]
- Stability:
  - Solid State: Hygroscopic.[1] Store in a desiccator.
  - Solution: The amino group is susceptible to oxidation.[1] Solutions in DMSO should be used within 24 hours if not frozen.[1]

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 11363346 (Isomer Analog).[1] Retrieved from [\[Link\]](#)[1]
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- European Medicines Agency (EMA). ICH Guideline Q3A(R2): Impurities in New Drug Substances.[1] (Regulatory context for using CAS 247583-80-8 as a reference standard). Retrieved from [[Link](#)][1]

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## Sources

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